

A Technical Guide to Pyrazole Synthesis Methods

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Compound of Interest

Compound Name: *Ethyl 1-methyl-3-phenyl-1*H*-pyrazole-5-carboxylate*

Cat. No.: B080210

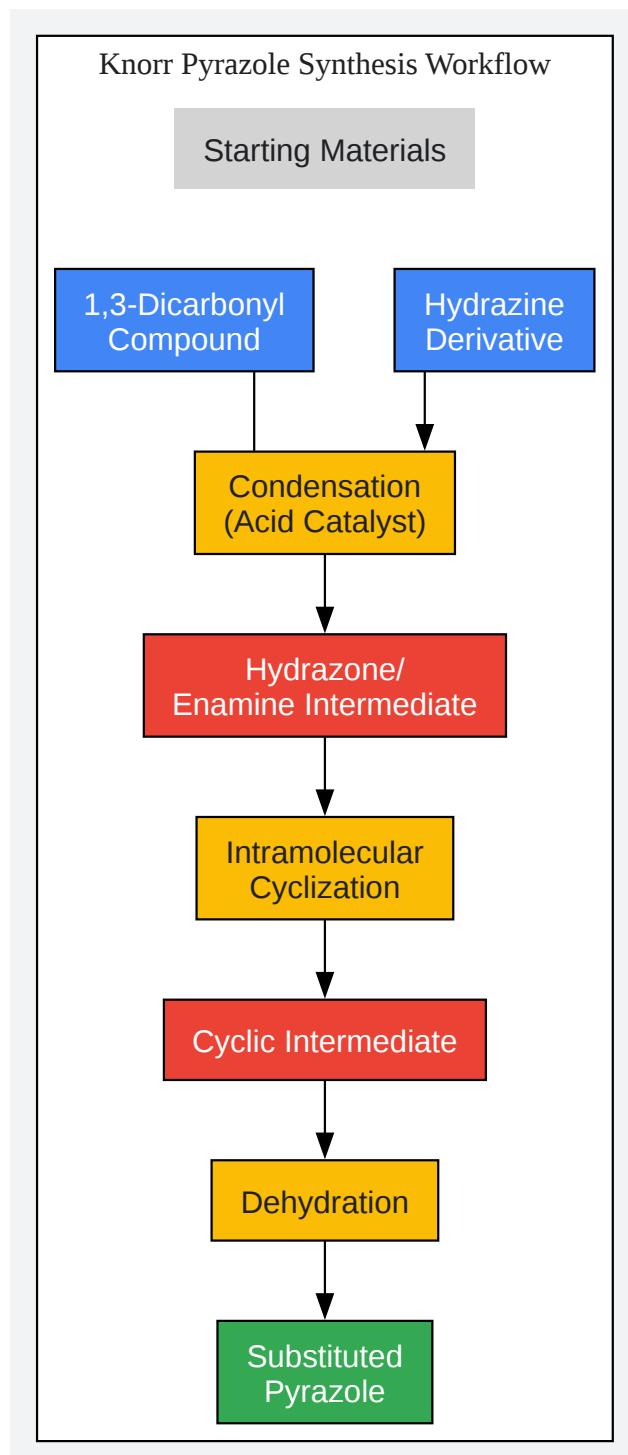
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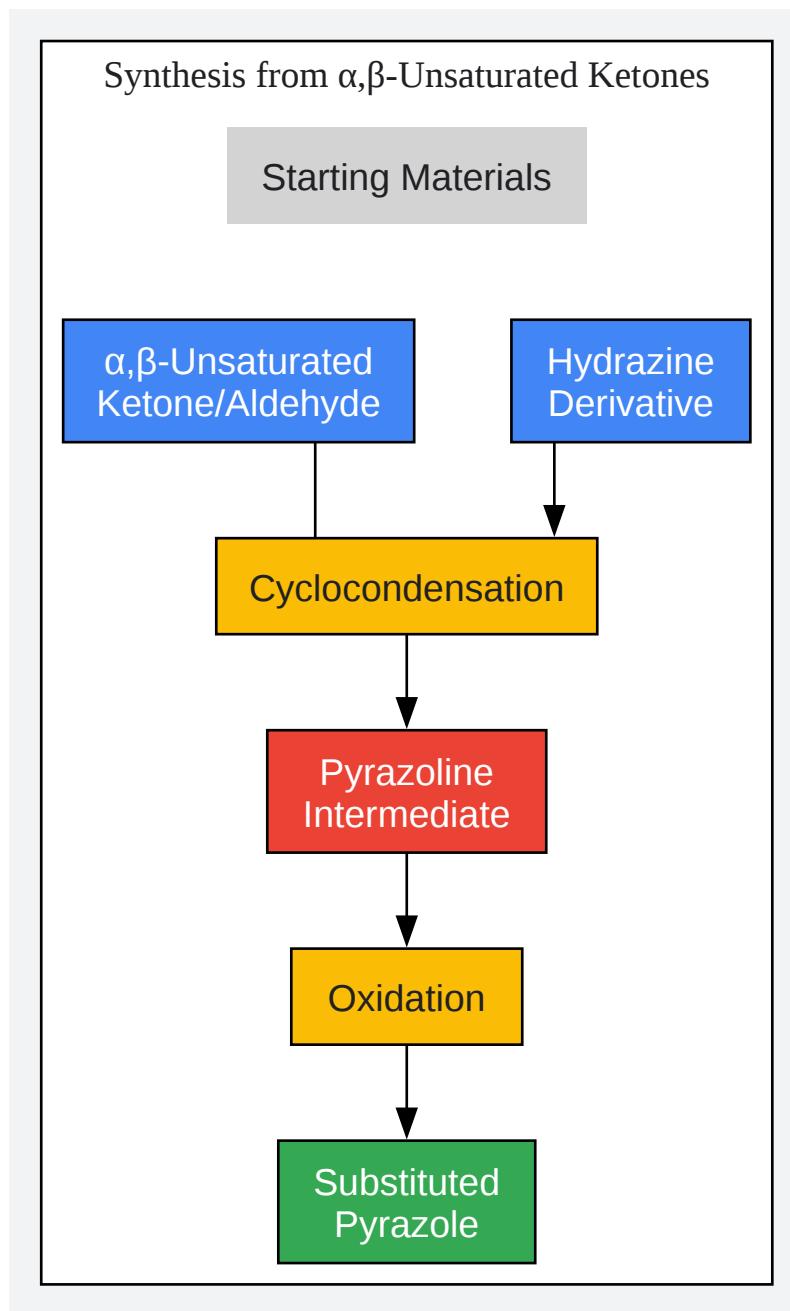
For Researchers, Scientists, and Drug Development Professionals

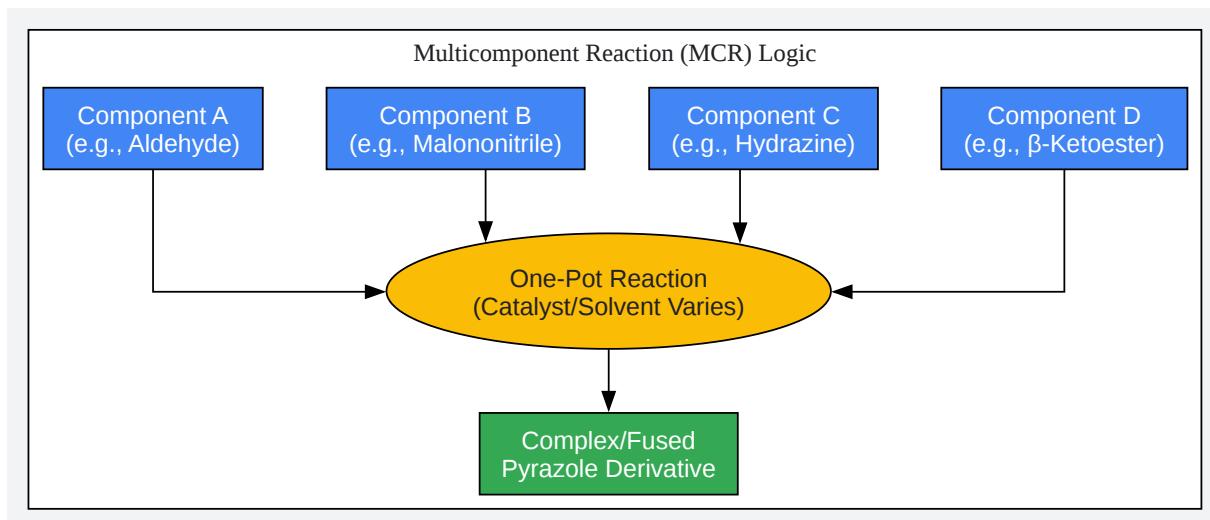
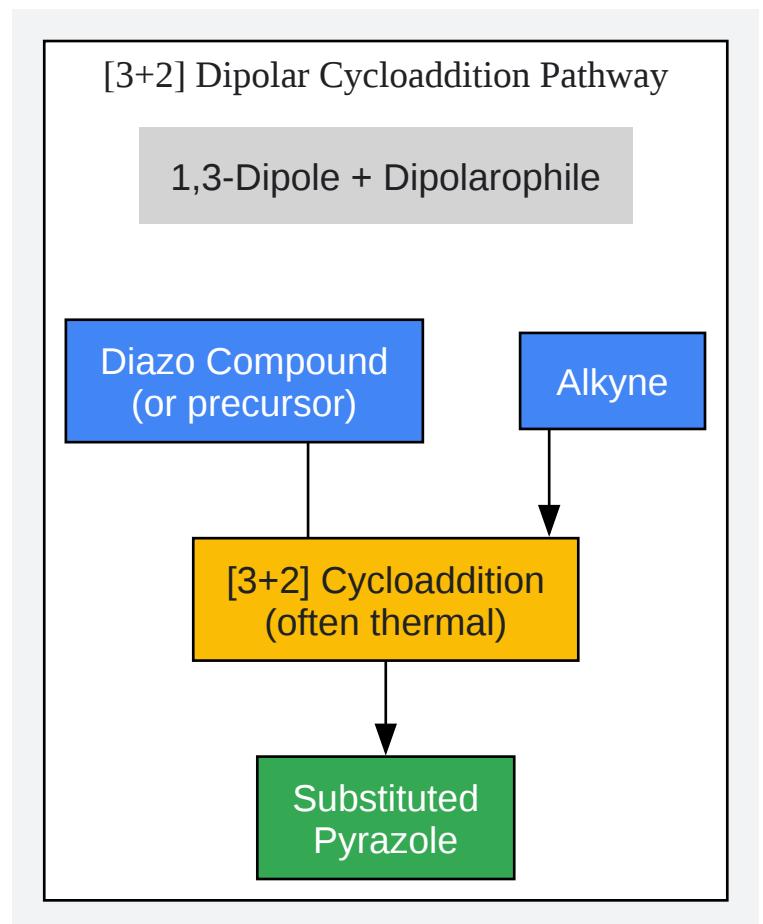
This technical guide provides a comprehensive literature review of the core synthetic methodologies for constructing the pyrazole ring, a crucial scaffold in medicinal chemistry and materials science. Pyrazoles are five-membered heterocyclic compounds containing two adjacent nitrogen atoms, and their derivatives exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, anti-tumor, and antiviral properties.^{[1][2][3]} This document details the most prevalent synthetic routes, provides specific experimental protocols, summarizes quantitative data for comparative analysis, and illustrates the reaction pathways using logical diagrams.

Knorr Pyrazole Synthesis: Condensation of 1,3-Dicarbonyls

The most traditional and widely used method for pyrazole synthesis is the Knorr synthesis, first reported in 1883.^[1] This reaction involves the cyclocondensation of a 1,3-dicarbonyl compound (or its synthetic equivalent) with a hydrazine derivative.^{[4][5]} The reaction is typically catalyzed by an acid and proceeds through a hydrazone intermediate, which then undergoes intramolecular cyclization and dehydration to form the stable aromatic pyrazole ring.^{[6][7][8]} The versatility of this method allows for the synthesis of a wide array of substituted pyrazoles by varying both the dicarbonyl and hydrazine starting materials.^{[3][9]}







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